

Pentafluorophenyl Trifluoromethanesulfonate: A Comprehensive Technical Guide for Advanced Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Pentafluorophenyl trifluoromethanesulfonate
CAS No.:	60129-85-3
Cat. No.:	B1588521

[Get Quote](#)

Introduction: Unveiling a Powerhouse Reagent in Modern Organic Chemistry

Pentafluorophenyl trifluoromethanesulfonate, often abbreviated as PFP-OTf, stands as a uniquely potent and versatile reagent in the arsenal of the modern synthetic chemist. This compound, bearing the chemical formula $C_7F_8O_3S$, is characterized by the convergence of two highly activating functional groups: a pentafluorophenyl ring and a trifluoromethanesulfonate (triflate) moiety.[1] This strategic combination imparts exceptional reactivity, rendering it an invaluable tool in the construction of complex molecular architectures, particularly within the realms of pharmaceutical discovery and materials science.[1]

The high degree of fluorination in **pentafluorophenyl trifluoromethanesulfonate** brings about a confluence of desirable properties, including enhanced stability and distinct reactivity patterns.[1] Its utility is primarily centered on its role as a powerful electrophile, with the triflate group serving as an outstanding leaving group in nucleophilic substitution and cross-coupling

reactions.^{[2][3]} This guide provides an in-depth exploration of the physical and chemical properties of **pentafluorophenyl trifluoromethanesulfonate**, its mechanistic behavior in key transformations, and practical, field-proven insights into its application for researchers, scientists, and drug development professionals.

Physicochemical Properties at a Glance

The distinct physical properties of **pentafluorophenyl trifluoromethanesulfonate** are a direct consequence of its heavily fluorinated structure. These properties are summarized in the table below for quick reference.

Property	Value	References
IUPAC Name	(2,3,4,5,6-pentafluorophenyl) trifluoromethanesulfonate	^[4]
Synonyms	Pentafluorophenyl triflate, PFP-OTf	^[4]
CAS Number	60129-85-3	^[4]
Molecular Formula	C ₇ F ₈ O ₃ S	^[4]
Molecular Weight	316.12 g/mol	^[4]
Appearance	Colorless to pale yellow liquid	^[5]
Density	~1.839 g/cm ³ at 25 °C	^[5]
Boiling Point	81 °C at 38 mmHg; 40 °C at 0.5 mmHg	^[5]
Refractive Index	~1.39	^[5]
Solubility	Soluble in various organic solvents, including dichloromethane, chloroform, and acetonitrile.	^[5]

Chemical Reactivity and Mechanistic Insights

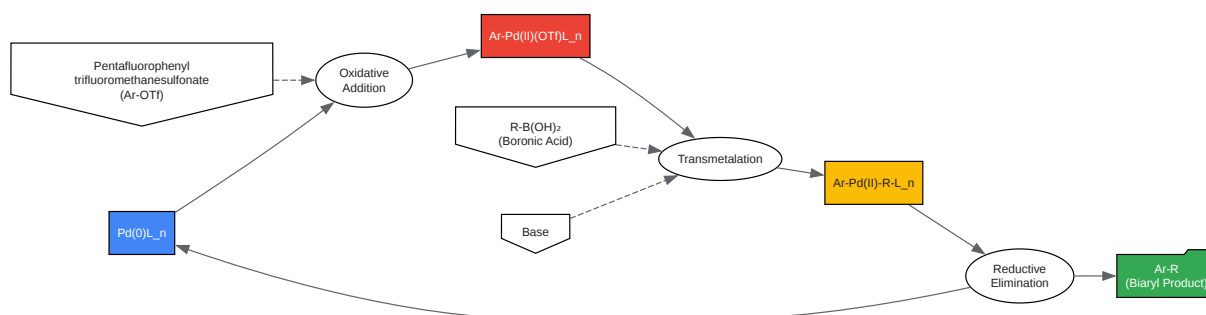
The reactivity of **pentafluorophenyl trifluoromethanesulfonate** is dominated by the synergistic interplay of its two key components:

- **The Trifluoromethanesulfonate (Triflate) Group:** The triflate anion (CF_3SO_3^-) is one of the best-known leaving groups in organic chemistry. Its exceptional stability arises from the strong electron-withdrawing effect of the three fluorine atoms, which delocalizes the negative charge on the sulfonate group. This makes the carbon atom to which it is attached highly susceptible to nucleophilic attack.
- **The Pentafluorophenyl Group:** This electron-deficient aromatic ring further enhances the electrophilicity of the molecule. The five fluorine atoms inductively withdraw electron density from the phenyl ring, making it a good leaving group in its own right in certain contexts and influencing the overall reactivity of the molecule.

This dual activation makes **pentafluorophenyl trifluoromethanesulfonate** a highly effective reagent in a variety of transformations, most notably in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling.^{[2][6]}

Application in Suzuki-Miyaura Cross-Coupling

Pentafluorophenyl esters, including the triflate, have emerged as highly reactive and bench-stable electrophiles for Suzuki-Miyaura cross-coupling reactions.^[2] This reaction is a cornerstone of modern synthesis for the formation of carbon-carbon bonds, particularly in the creation of biaryl structures prevalent in many pharmaceutical agents.^[7] The general catalytic cycle is depicted below.



[Click to download full resolution via product page](#)

Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

In this cycle, the active Pd(0) catalyst undergoes oxidative addition with the **pentafluorophenyl trifluoromethanesulfonate**. The resulting Pd(II) complex then undergoes transmetalation with a boronic acid in the presence of a base. Finally, reductive elimination from the subsequent intermediate yields the desired biaryl product and regenerates the Pd(0) catalyst. The high reactivity of the triflate leaving group facilitates the initial oxidative addition step, often allowing for milder reaction conditions compared to traditional aryl halides.^[2]

Experimental Protocol: Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling

The following is a general, self-validating protocol for the Suzuki-Miyaura cross-coupling of a pentafluorophenyl ester with an arylboronic acid. This protocol is adapted from established methodologies and serves as a robust starting point for optimization.^{[2][8]}

Objective: To synthesize a biaryl compound via the palladium-catalyzed cross-coupling of a pentafluorophenyl ester and an arylboronic acid.

Materials:

- Pentafluorophenyl ester (1.0 equiv)
- Arylboronic acid (1.5 - 3.0 equiv)
- Palladium catalyst (e.g., $\text{Pd}_2(\text{dba})_3$, 3 mol%)
- Phosphine ligand (e.g., $\text{PCy}_3 \cdot \text{HBF}_4$, 12 mol%)
- Base (e.g., Na_2CO_3 , 4.5 equiv)
- Anhydrous dioxane (0.25 M)
- Nitrogen or Argon source for inert atmosphere
- Oven-dried reaction vial with a stir bar

Procedure:

- Preparation of the Reaction Vessel: Place an oven-dried vial equipped with a magnetic stir bar under an inert atmosphere of nitrogen or argon. This is crucial to prevent the deactivation of the palladium catalyst by oxygen.
- Addition of Reagents: To the vial, add the pentafluorophenyl ester (1.0 equiv), the arylboronic acid (3.0 equiv), the base (e.g., Na_2CO_3 , 4.5 equiv), the palladium catalyst (e.g., $\text{Pd}_2(\text{dba})_3$, 3 mol%), and the phosphine ligand (e.g., $\text{PCy}_3 \cdot \text{HBF}_4$, 12 mol%). The use of a slight excess of the boronic acid and base ensures complete consumption of the limiting pentafluorophenyl ester.
- Addition of Solvent: Add anhydrous dioxane (0.25 M) to the vial via syringe. Ensure the solvent is thoroughly degassed to remove any dissolved oxygen.
- Reaction Execution: Seal the vial and place it in a preheated oil bath at 120 °C. Allow the reaction to stir for 15 hours. The elevated temperature is typically required to drive the catalytic cycle to completion.

- **Work-up and Purification:** After the reaction is complete (as determined by a suitable analytical technique such as TLC or LC-MS), cool the mixture to room temperature. Dilute the reaction mixture with a suitable organic solvent (e.g., ethyl acetate) and wash with water and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel.

Causality Behind Experimental Choices:

- **Inert Atmosphere:** Palladium(0) catalysts are sensitive to oxidation, which deactivates them. An inert atmosphere is essential for maintaining catalytic activity.
- **Anhydrous Solvent:** Water can lead to the hydrolysis of the boronic acid and can interfere with the catalytic cycle.
- **Excess Boronic Acid and Base:** Using an excess of these reagents helps to drive the reaction to completion and ensures that the more valuable pentafluorophenyl ester is fully consumed.
- **Phosphine Ligand:** The choice of phosphine ligand is critical for stabilizing the palladium catalyst and modulating its reactivity. Bulky, electron-rich phosphines like tricyclohexylphosphine (PCy_3) are often effective in these types of couplings.

Spectroscopic Signatures: A Guide to Characterization

While a dedicated public spectrum for **pentafluorophenyl trifluoromethanesulfonate** is not readily available, its structure can be unequivocally confirmed through a combination of spectroscopic techniques.

- **^{19}F NMR Spectroscopy:** This is the most informative technique for this molecule. One would expect to see distinct signals for the fluorine atoms on the pentafluorophenyl ring and the triflate group. The triflate CF_3 group typically appears as a singlet around -73 to -79 ppm relative to CFCl_3 .^[9] The pentafluorophenyl group will show a more complex pattern of three signals (for the ortho-, meta-, and para-fluorines) with characteristic coupling constants.^[10]

- **^{13}C NMR Spectroscopy:** The spectrum will be characterized by signals for the carbon atoms in the pentafluorophenyl ring, which will exhibit coupling to the attached fluorine atoms, and the carbon of the trifluoromethyl group, which will appear as a quartet due to coupling with the three fluorine atoms.
- **Infrared (IR) Spectroscopy:** The IR spectrum will show strong absorption bands characteristic of the S=O stretching vibrations of the sulfonate group (typically in the $1400\text{-}1450\text{ cm}^{-1}$ and $1200\text{-}1250\text{ cm}^{-1}$ regions) and the C-F stretching vibrations of the aromatic ring and the triflate group.^[11]
- **Mass Spectrometry (MS):** The mass spectrum will show the molecular ion peak at m/z 316, along with characteristic fragmentation patterns corresponding to the loss of the triflate group and fragments of the pentafluorophenyl ring.

Safety and Handling

Pentafluorophenyl trifluoromethanesulfonate is a reactive and hazardous chemical that must be handled with appropriate safety precautions.

- **Hazards:** It is harmful if swallowed or in contact with skin. It causes severe skin burns and eye damage and may cause respiratory irritation.^{[8][12]}
- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves, safety goggles, and a lab coat when handling this compound. All manipulations should be carried out in a well-ventilated fume hood.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials. It is moisture-sensitive and should be stored under an inert atmosphere.^[13]
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations.

Conclusion: A Versatile and Powerful Synthetic Tool

Pentafluorophenyl trifluoromethanesulfonate is a powerful and versatile reagent that has found significant application in modern organic synthesis. Its unique combination of a highly activated pentafluorophenyl group and an exceptionally good triflate leaving group makes it an ideal substrate for a range of chemical transformations, particularly in the construction of

complex biaryl systems. A thorough understanding of its physical properties, reactivity, and handling requirements is essential for its safe and effective use in the laboratory. For researchers and professionals in drug development and materials science, **pentafluorophenyl trifluoromethanesulfonate** represents a key enabling tool for the synthesis of novel and functional molecules.

References

- Buchspies, J., Pyle, D. J., He, H., & Szostak, M. (2018). Pd-Catalyzed Suzuki-Miyaura Cross-Coupling of Pentafluorophenyl Esters. *Molecules*, 23(12), 3134. [[Link](#)]
- Chemical Label. (n.d.). **Pentafluorophenyl Trifluoromethanesulfonate**.
- Szostak, M., et al. (2018). Pd-Catalyzed Suzuki-Miyaura Cross-Coupling of Pentafluorophenyl Esters. Semantic Scholar. Retrieved from [[Link](#)]
- Beletskaya, I. P., & Cheprakov, A. V. (2000). The Heck Reaction as a Sharpening Stone of Palladium Catalysis. *Chemical Reviews*, 100(8), 3009–3066.
- Crabtree, R. H. (2014). *The Organometallic Chemistry of the Transition Metals*. John Wiley & Sons.
- Wiley-VCH. (2007). Supporting Information.
- SpectraBase. (n.d.). p-Tolyl trifluoromethanesulfonate - Optional[MS (GC)] - Spectrum. Retrieved from [[Link](#)]
- Korenaga, T., et al. (2005). Suzuki–Miyaura Coupling Reaction Using Pentafluorophenylboronic Acid. *Organic Letters*, 7(5), 843–846.
- J&K Scientific. (n.d.). **Pentafluorophenyl trifluoromethanesulfonate**, 98% | 60129-85-3. Retrieved from [[Link](#)]
- Li, J. J. (2014). *Name Reactions: A Collection of Detailed Reaction Mechanisms*. Springer.
- Corbet, J. P., & Mignani, G. (2006). Selected Patented Cross-Coupling Reaction Technologies. *Chemical Reviews*, 106(7), 2651–2710.
- Buchspies, J., Pyle, D. J., He, H., & Szostak, M. (2018). Pd-Catalyzed Suzuki-Miyaura Cross-Coupling of Pentafluorophenyl Esters. PubMed. Retrieved from [[Link](#)]

- NMR Facility, UCSB Chem and Biochem. (n.d.). ¹⁹F Chemical Shifts and Coupling Constants. Retrieved from [[Link](#)]
- NIST. (n.d.). Hydrazine, (pentafluorophenyl)-. Retrieved from [[Link](#)]
- Varetti, E. L. (2019). The infrared spectra of trifluoromethanesulphonic acid in different states of aggregation. Journal of Molecular Structure, 1184, 364-369.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. Pd-Catalyzed Suzuki-Miyaura Cross-Coupling of Pentafluorophenyl Esters - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- 3. Perfluorophenyl methanesulfonate | C₇H₃F₅O₃S | CID 2783233 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/2783233)]
- 4. [jk-sci.com](https://www.jk-sci.com) [[jk-sci.com](https://www.jk-sci.com)]
- 5. Buy Pentafluorophenyl trifluoromethanesulfonate | 60129-85-3 [[smolecule.com](https://www.smolecule.com)]
- 6. [PDF] Pd-Catalyzed Suzuki-Miyaura Cross-Coupling of Pentafluorophenyl Esters | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 7. Competent synthesis of biaryl analogs via asymmetric Suzuki–Miyaura cross-coupling for the development of anti-inflammatory and analgesic agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- 8. [bio-protocol.org](https://www.bio-protocol.org) [[bio-protocol.org](https://www.bio-protocol.org)]
- 9. [application.wiley-vch.de](https://www.application.wiley-vch.de) [[application.wiley-vch.de](https://www.application.wiley-vch.de)]
- 10. ¹⁹F [nmr.chem.ucsb.edu]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 12. Pentafluorophenyl sulfonate ester as a protecting group for the preparation of biaryl- and heterobiaryl sulfonate esters - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123456789/)]
- 13. dev.spectrabase.com [dev.spectrabase.com]

- To cite this document: BenchChem. [Pentafluorophenyl Trifluoromethanesulfonate: A Comprehensive Technical Guide for Advanced Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1588521/docs#pentafluorophenyl-trifluoromethanesulfonate-a-comprehensive-technical-guide-for-advanced-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)